

# addressing So-D6 freezing point issues in the lab

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## Compound of Interest

Compound Name: So-D6

Cat. No.: B1575866

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## Technical Support Center: So-D6 (DMSO-d6)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address issues related to the freezing point of **So-D6**, commonly known as deuterated dimethyl sulfoxide (**DMSO-d6**), in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What is **So-D6** and why is it freezing in my lab?

A1: **So-D6** is the deuterated form of dimethyl sulfoxide (DMSO), referred to as **DMSO-d6**. It is a common solvent used in Nuclear Magnetic Resonance (NMR) spectroscopy because it dissolves a wide range of analytes.<sup>[1][2][3]</sup> **DMSO-d6** has a relatively high freezing point, typically around 18.5 °C (65.3 °F) to 20.2 °C (68.4 °F).<sup>[1][2]</sup> This means that if your laboratory's ambient temperature drops to or below this range, the solvent will solidify.

Q2: What are the consequences of my **So-D6** (**DMSO-d6**) freezing?

A2: When **DMSO-d6** freezes, it can cause several issues in the lab. The solid form can damage sensitive equipment, such as NMR tubes, due to volume expansion upon freezing. It also leads to delays in experiments as the solvent needs to be thawed and re-dissolved, which can affect sample stability and experimental timelines.

Q3: How can I prevent **So-D6** (**DMSO-d6**) from freezing?

A3: To prevent freezing, store your **DMSO-d6** in a temperature-controlled environment where the temperature is consistently maintained above its freezing point (e.g., a heated cabinet or a designated warm room). If this is not possible, you can consider mixing it with another solvent to lower the freezing point of the mixture.

Q4: Can I use **So-D6** (**DMSO-d6**) after it has frozen and thawed?

A4: Yes, in most cases, you can use **DMSO-d6** after it has been thawed. Ensure that it is completely liquefied and homogenous before use. It is good practice to visually inspect the thawed solvent for any signs of precipitation or degradation, although DMSO is generally a stable solvent.

Q5: Does the freezing and thawing process affect the purity of **So-D6** (**DMSO-d6**)?

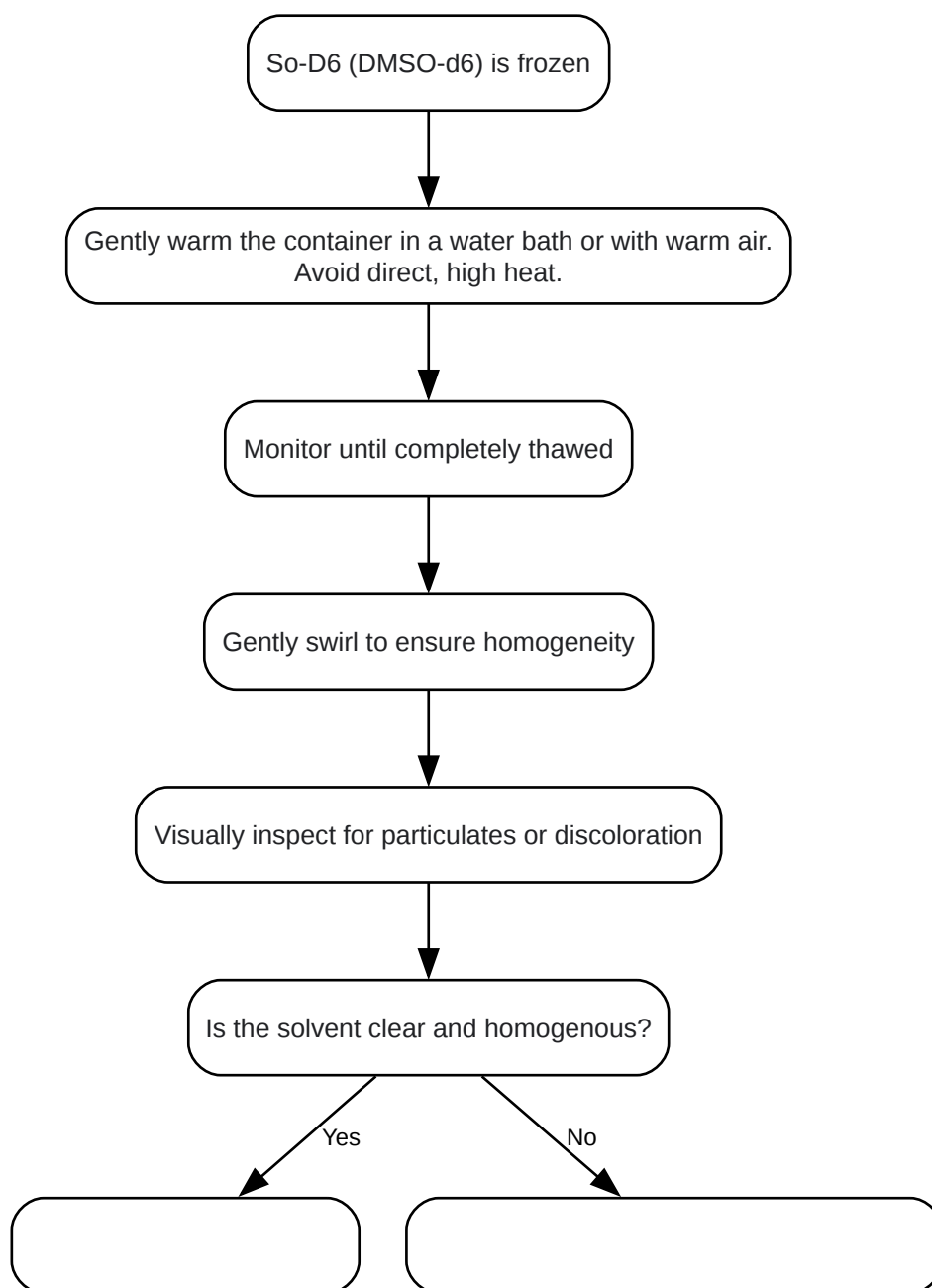
A5: For pure **DMSO-d6**, a simple freeze-thaw cycle should not affect its chemical purity. However, if the **DMSO-d6** contains dissolved solutes, repeated freeze-thaw cycles could potentially lead to concentration gradients or precipitation of the solute. It is always recommended to ensure the solution is well-mixed after thawing.

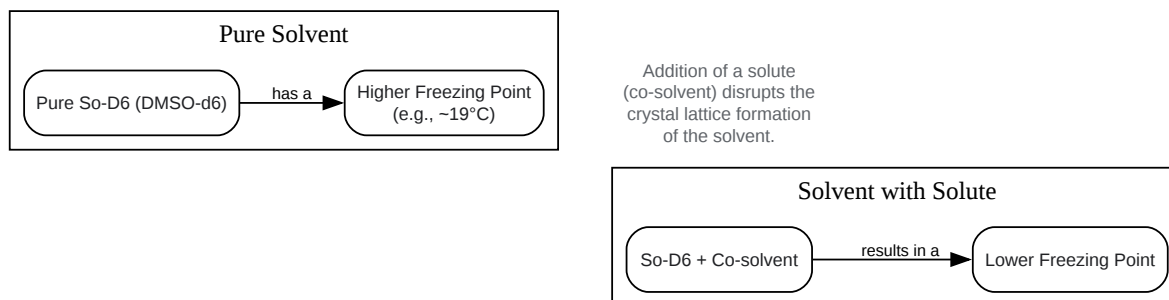
## Troubleshooting Guide

This guide provides a systematic approach to addressing freezing point issues with **So-D6** (**DMSO-d6**) in the laboratory.

### Issue: **So-D6** (**DMSO-d6**) has solidified in its container.

Troubleshooting Workflow:





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## References

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